

Technical Support Center: Purification of 1-(6-Chloropyridin-2-yl)piperazine

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Compound of Interest

Compound Name: 1-(6-Chloropyridin-2-yl)piperazine

Cat. No.: B1586938

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Welcome to the dedicated technical support guide for the purification of **1-(6-Chloropyridin-2-yl)piperazine**. This resource is designed for researchers, scientists, and drug development professionals to navigate the common challenges associated with obtaining this key synthetic intermediate in high purity. Here, we move beyond simple protocols to explain the underlying principles of purification strategies, empowering you to troubleshoot effectively and adapt methodologies to your specific experimental context.

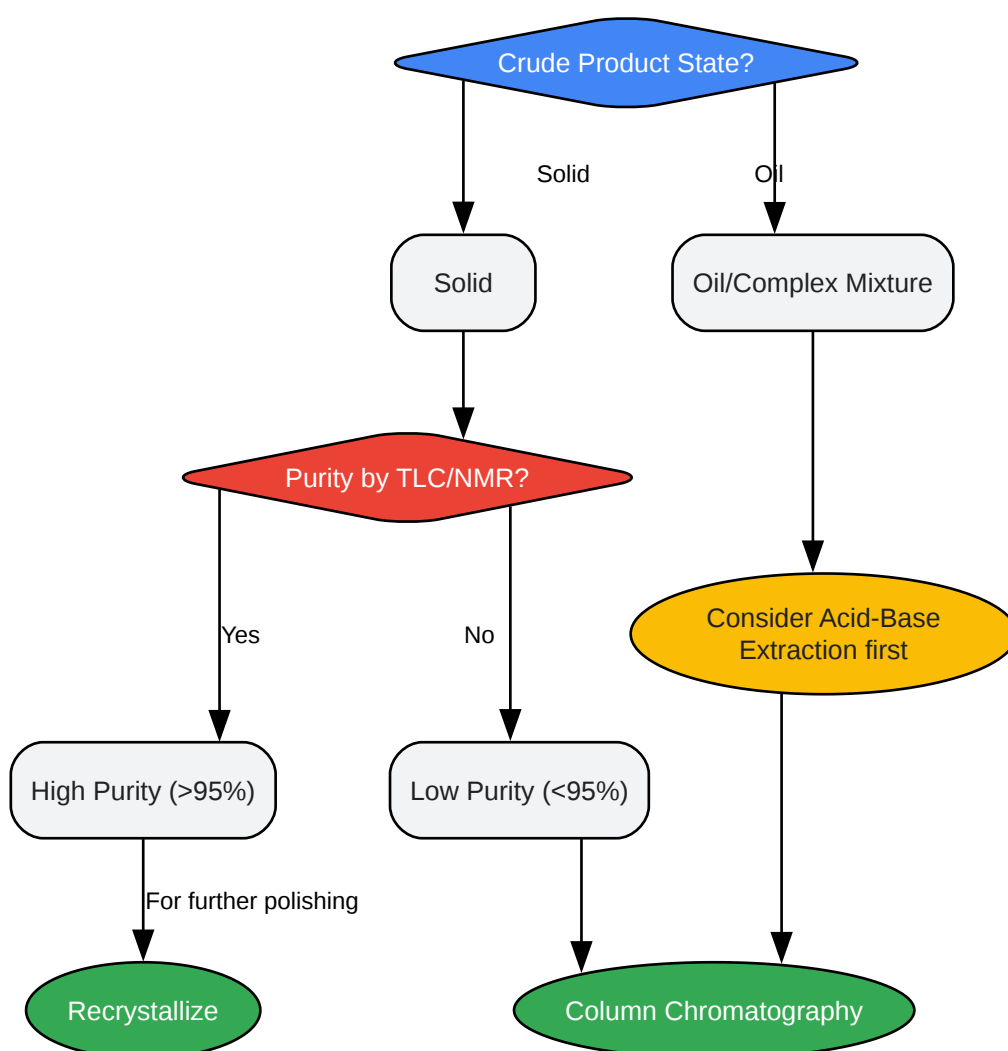
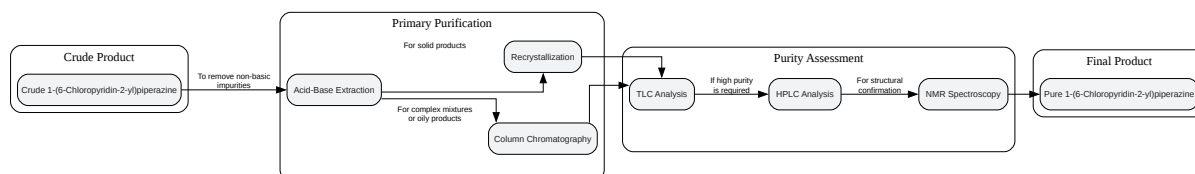
Understanding the Molecule: Key Physicochemical Properties

Before delving into purification, a firm grasp of the physicochemical properties of **1-(6-Chloropyridin-2-yl)piperazine** is crucial for selecting the appropriate techniques and anticipating potential challenges.

Property	Value	Significance for Purification
CAS Number	87394-54-5[1][2]	Unique identifier for ensuring you are working with the correct compound.
Molecular Formula	C ₉ H ₁₂ ClN ₃ [1][2]	---
Molecular Weight	197.67 g/mol [1]	Relevant for calculating molar equivalents and for mass spectrometry analysis.
Appearance	Off-white to yellow powder[1]	A significant deviation from this appearance may indicate the presence of impurities.
Melting Point	40-46 °C[1]	A broad melting range is often indicative of impurities. A sharp melting point is a good indicator of purity.
Storage	0-8 °C[1]	Proper storage is essential to prevent degradation and the formation of new impurities.

Purification Strategy Workflow

The selection of an appropriate purification strategy is contingent on the scale of your synthesis, the nature of the impurities, and the desired final purity. The following diagram outlines a general workflow for the purification of **1-(6-Chloropyridin-2-yl)piperazine**.



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References

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- 2. 1-(6-CHLORO-PYRIDIN-2-YL)-PIPERAZINE | 87394-54-5 [chemicalbook.com]
- To cite this document: BenchChem. [Technical Support Center: Purification of 1-(6-Chloropyridin-2-yl)piperazine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586938#purification-techniques-for-1-6-chloropyridin-2-yl-piperazine]

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